

Dichloralphenazone synthesis pathway and precursor components

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Compound of Interest

Compound Name: *Dichloralphenazone*

Cat. No.: *B1670458*

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A Technical Guide to the Synthesis of Dichloralphenazone

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **dichloralphenazone**, a molecular complex with applications in the pharmaceutical industry. The document details the precursor components, synthesis pathways, and relevant physicochemical properties, presented in a format tailored for a scientific audience.

Introduction

Dichloralphenazone is a well-established pharmaceutical agent known for its sedative properties.^{[1][2][3]} Chemically, it is a molecular complex, or co-crystal, formed between two active pharmaceutical ingredients: antipyrine (also known as phenazone) and chloral hydrate.^[4] The complex consists of these components in a defined 1:2 stoichiometric ratio.^{[4][5]} This guide will explore the synthesis of this compound from its fundamental precursors.

Precursor Components

The synthesis of **dichloralphenazone** originates from two primary components:

- Antipyrine (Phenazone): An analgesic and antipyretic agent.

- Chloral Hydrate: A sedative and hypnotic agent.

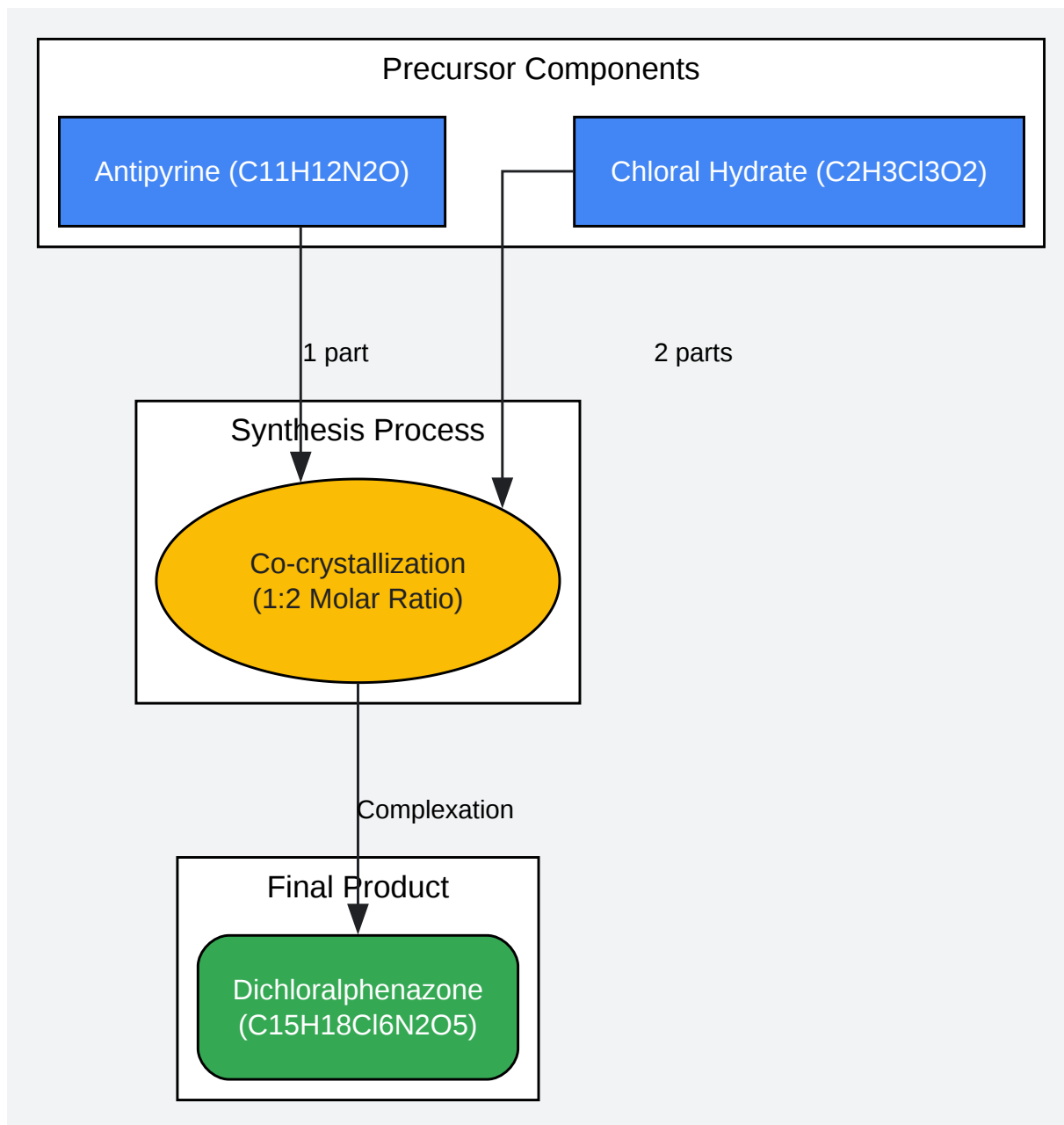
The formation of **dichloralphenazone** involves the direct complexation of these two precursors.^[5] A summary of the key properties of these precursors and the resulting **dichloralphenazone** complex is provided in the table below.

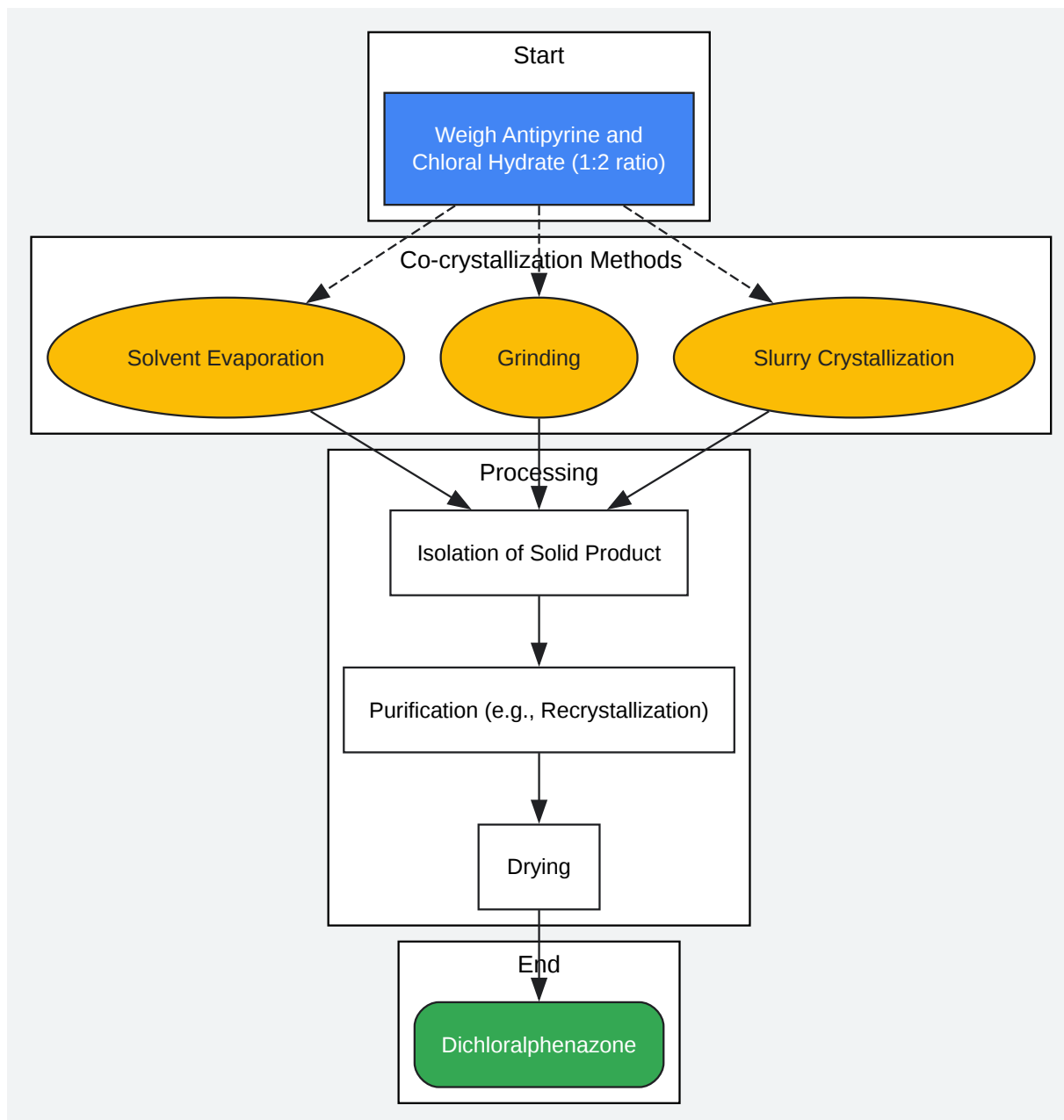
Property	Antipyrine (Phenazone)	Chloral Hydrate	Dichloralphenazone
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	C ₂ H ₃ Cl ₃ O ₂	C ₁₅ H ₁₈ Cl ₆ N ₂ O ₅
Molecular Weight (g/mol)	188.23	165.40	519.02 ^{[1][2][6]}
Appearance	Colorless, odorless, crystalline powder	Colorless, transparent crystals	White, microcrystalline powder ^{[1][3]}
Melting Point (°C)	111-114	~57	~68 ^[2]
Stoichiometric Ratio in Complex	1	2	1:2

Synthesis Pathway of Dichloralphenazone

The synthesis of **dichloralphenazone** is achieved through co-crystallization, a process that involves the formation of a crystalline solid containing two or more neutral molecules in a stoichiometric ratio within the same crystal lattice. Several methods can be employed for co-crystallization, including solvent evaporation, grinding (mechanochemistry), and slurry crystallization.

A visual representation of the synthesis pathway is provided below:





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